The Discovery, Development, and Application of Bisperoxovanadium Compounds: A Technical Guide

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Compound of Interest

Compound Name:	*bpV(HOpic)*
CAS No.:	*722494-26-0*
Cat. No.:	*B560390*

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Abstract

Bisperoxovanadium (bpV) compounds have emerged as a significant class of small molecule inhibitors targeting protein tyrosine phosphatases (PTPs), with a particularly high potency for the tumor suppressor PTEN (phosphatase and tensin homolog deleted on chromosome ten). Their ability to modulate the critical PI3K/Akt/mTOR signaling pathway has opened up a wide array of therapeutic possibilities, from neuroprotection and metabolic disease management to cancer therapy and regenerative medicine. This technical guide provides a comprehensive overview of the discovery, synthesis, characterization, and biological applications of key bisperoxovanadium compounds. It includes detailed experimental protocols, quantitative data summaries, and visual representations of signaling pathways and experimental workflows to serve as a valuable resource for researchers in the field.

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Introduction: The Rise of Bisperoxovanadium Compounds

The journey of bisperoxovanadium compounds began with the exploration of vanadium's insulin-mimetic properties. Early studies on vanadate and peroxovanadium compounds revealed their ability to inhibit PTPs, which are crucial negative regulators of insulin signaling. This led to the synthesis and characterization of a series of more stable and potent bisperoxovanadium complexes.[1] These compounds, characterized by a central oxovanadium core coordinated with two peroxo ligands and an ancillary chelating ligand, demonstrated significantly enhanced inhibitory activity against PTPs compared to simple vanadates.

A pivotal discovery was the identification of PTEN as a primary target of bpV compounds.[2][3] PTEN is a dual-specificity phosphatase that acts as a critical tumor suppressor by negatively regulating the PI3K/Akt signaling pathway. Bisperoxovanadium compounds were found to inhibit PTEN at nanomolar concentrations, up to 100-fold lower than those required to inhibit other PTPs, highlighting their potential for targeted therapeutic intervention.[2][3] This potent and relatively selective inhibition of PTEN has since become the cornerstone of their diverse biological activities.

Core Compounds: A Physicochemical Overview

Several bisperoxovanadium compounds have been extensively studied, with their biological activity often influenced by the nature of the ancillary ligand. The three most prominent examples are:

- bisperoxo(1,10-phenanthroline)oxovanadate (bpV(phen))
- bisperoxo(picolinato)oxovanadate (bpV(pic))
- bisperoxo(5-hydroxy-2-pyridinecarboxylic acid)oxovanadate (**bpV(HOpic)**)

A summary of their key physicochemical properties is presented in Table 1.

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Property	bpV(phen)	bpV(pic)	bpV(HOpic)
Molecular Formula	$C_{12}H_8KN_2O_5V$ (anhydrous)	$C_6H_4KNO_6V$	$C_6H_4K_2NO_8V$
Molecular Weight (g/mol)	350.24 (anhydrous)	284.18	347.24
Appearance	Yellow crystalline solid	Not specified	Yellow crystalline solid
Solubility	Water (5 mg/mL), DMSO	Not specified	Soluble in DMSO and water (4 mg/mL)[4][5]
Storage Conditions	-20°C, protect from light	-20°C	-20°C, protect from light and moisture[6][7]
Stability	Unstable in solution, prepare fresh[8]	Unstable in solution	Unstable in water, slow decomposition in DMSO[6][7]

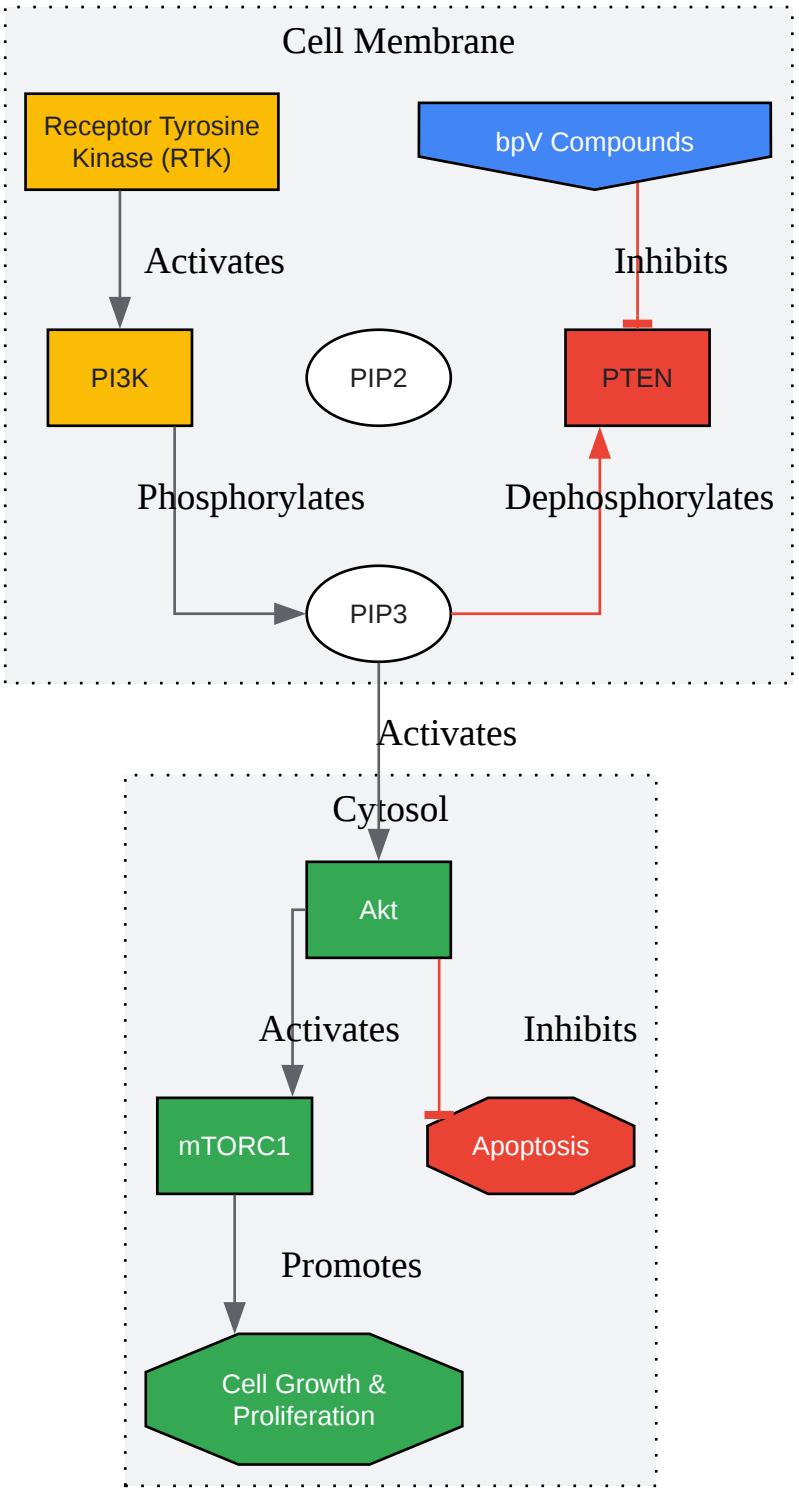
Table 1: Physicochemical Properties of Key Bisperoxovanadium Compounds. Note: Data is compiled from various sources and may vary between suppliers and batches.[5][9][10]

Mechanism of Action: Targeting the PTEN/PI3K/Akt Pathway

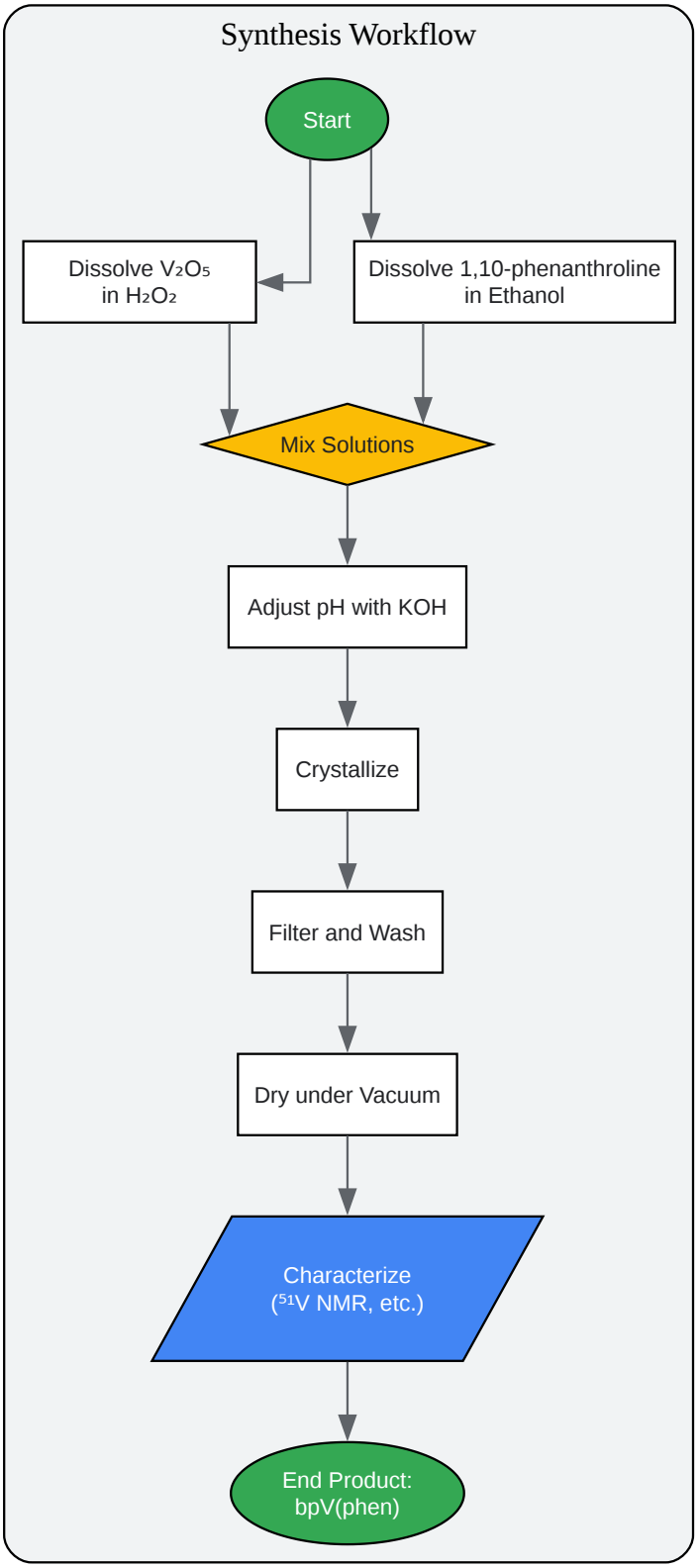
The primary mechanism of action for bisperoxovanadium compounds is the inhibition of PTEN. This inhibition leads to the accumulation of phosphatidylinositol (3,4,5)-trisphosphate (PIP3) at the cell membrane, which in turn activates the serine/threonine kinase Akt (also known as Protein Kinase B). Activated Akt then phosphorylates a multitude of downstream targets, collectively promoting cell survival, growth, proliferation, and metabolism. This signaling cascade is a central regulator of numerous cellular processes and its dysregulation is implicated in many diseases.[11]

The following diagram illustrates the central role of bpV compounds in modulating the PI3K/Akt/mTOR pathway.

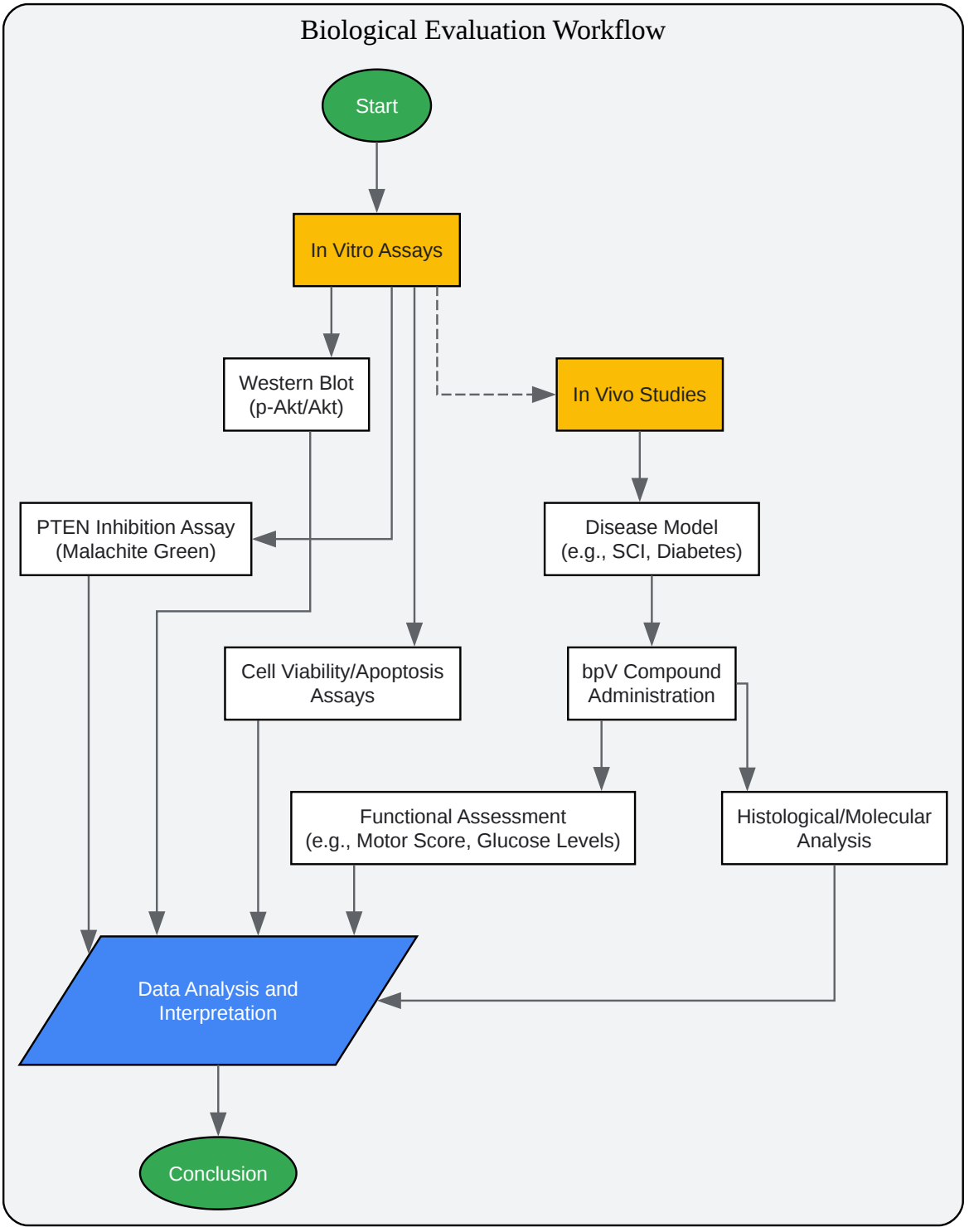
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